

Application Notes: **Nickel Carbide** Catalysts for Selective Nitrile Hydrogenation

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Compound of Interest

Compound Name: *NICKEL CARBIDE*

CAS No.: *12710-36-0*

Cat. No.: *B1175060*

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For Researchers, Scientists, and Drug Development Professionals

The selective hydrogenation of nitriles to primary amines is a cornerstone of modern organic synthesis, providing critical building blocks for pharmaceuticals, agrochemicals, and fine chemicals.^[1] While various transition metal catalysts have been employed, achieving high selectivity for the desired primary amine without the formation of secondary or tertiary amine byproducts remains a significant challenge.^[1] Recent advancements in materials science have introduced **nickel carbide** (Ni₃C) nanoparticles as a highly effective and selective catalyst for this transformation, offering a cost-effective alternative to precious metal catalysts.^{[2][3]}

Nickel carbide catalysts, particularly when supported on materials like aluminum oxide (nano-Ni₃C/Al₂O₃), have demonstrated exceptional activity and selectivity in the hydrogenation of a wide array of aromatic and aliphatic nitriles.^{[2][4]} These catalysts can operate under mild conditions, in some cases even at atmospheric hydrogen pressure, and exhibit excellent reusability.^{[2][3]} The unique electronic properties of **nickel carbide** are believed to contribute to its enhanced catalytic performance compared to traditional nickel nanoparticle catalysts.^{[2][4]} Density functional theory (DFT) calculations suggest that the Ni₃C surface promotes the

heterolytic dissociation of H₂, forming polar hydrogen species that are highly effective for the reduction of the nitrile group.[\[2\]](#)[\[3\]](#)

Key Advantages of Nickel Carbide Catalysts:

- **High Selectivity:** Effectively minimizes the formation of secondary and tertiary amine byproducts.
- **High Activity:** Demonstrates superior performance compared to conventional nickel nanoparticle catalysts.[\[2\]](#)
- **Broad Substrate Scope:** Applicable to a diverse range of aromatic, heteroaromatic, and aliphatic nitriles.[\[2\]](#)[\[4\]](#)
- **Mild Reaction Conditions:** Enables reactions at lower temperatures and pressures, enhancing safety and energy efficiency.[\[3\]](#)
- **Cost-Effectiveness:** Provides a non-noble metal alternative to expensive catalysts like palladium and ruthenium.[\[2\]](#)
- **Reusability:** The catalyst can be recovered and reused multiple times with minimal loss of activity.[\[2\]](#)[\[4\]](#)

Experimental Protocols

Protocol 1: Preparation of Alumina-Supported Nickel Carbide Nanoparticle Catalyst (nano-Ni₃C/Al₂O₃)

This protocol is adapted from the synthesis of well-defined nanocrystalline Ni₃C supported on aluminum oxide.[\[2\]](#)

Materials:

- Nanocrystalline Ni₃C (nano-Ni₃C)
- γ -Al₂O₃
- n-hexane

Procedure:

- Disperse 0.04 g of nano-Ni₃C in 30 mL of n-hexane.
- Add 0.7 g of γ -Al₂O₃ to the dispersion.
- Stir the mixture for 5 hours at 25 °C.
- Remove the solvent in vacuo and dry the resulting powder overnight at 25 °C.
- The obtained gray powder is the nano-Ni₃C/Al₂O₃ catalyst, which can be stored in air at 25 °C.

Protocol 2: General Procedure for Selective Hydrogenation of Nitriles

This protocol outlines the general conditions for the selective hydrogenation of nitriles to primary amines using the prepared nano-Ni₃C/Al₂O₃ catalyst.[\[2\]](#)[\[4\]](#)

Materials:

- Nitrile substrate
- nano-Ni₃C/Al₂O₃ catalyst
- 2-propanol
- 25% aqueous ammonia (NH₃ aq.)
- Hydrogen (H₂) gas
- Autoclave or a suitable high-pressure reactor

Procedure:

- To a reaction vessel, add the nitrile substrate (0.5 mmol), nano-Ni₃C/Al₂O₃ (0.058 g, corresponding to 10 mol% Ni), 2-propanol (3 mL), and 25% NH₃ aq. (1.2 mL).

- Seal the vessel and purge with H₂ gas.
- Pressurize the reactor with H₂ to the desired pressure (e.g., 1 bar or 10 bar).
- Heat the reaction mixture to the specified temperature (e.g., 130 °C) and stir for the required time (e.g., 40 minutes to 90 minutes).
- After the reaction is complete, cool the reactor to room temperature and carefully vent the H₂ gas.
- The product can be isolated and purified using standard laboratory techniques.

Data Presentation

Table 1: Comparison of Catalytic Activity for the Hydrogenation of Benzonitrile (1a)

Catalyst	Reaction Conditions	Yield of Benzylamine (2a) (%)	TON [a]	Reference
nano-Ni ₃ C/Al ₂ O ₃	10 mol% Ni, 2-propanol, NH ₃ aq., 10 bar H ₂ , 130°C, 90 min	99	9.9	[2]
Ni NPs/Al ₂ O ₃	10 mol% Ni, 2-propanol, NH ₃ aq., 10 bar H ₂ , 130°C, 90 min	16	1.6	[2]

[a] TON (Turnover Number) = moles of product / moles of catalyst.

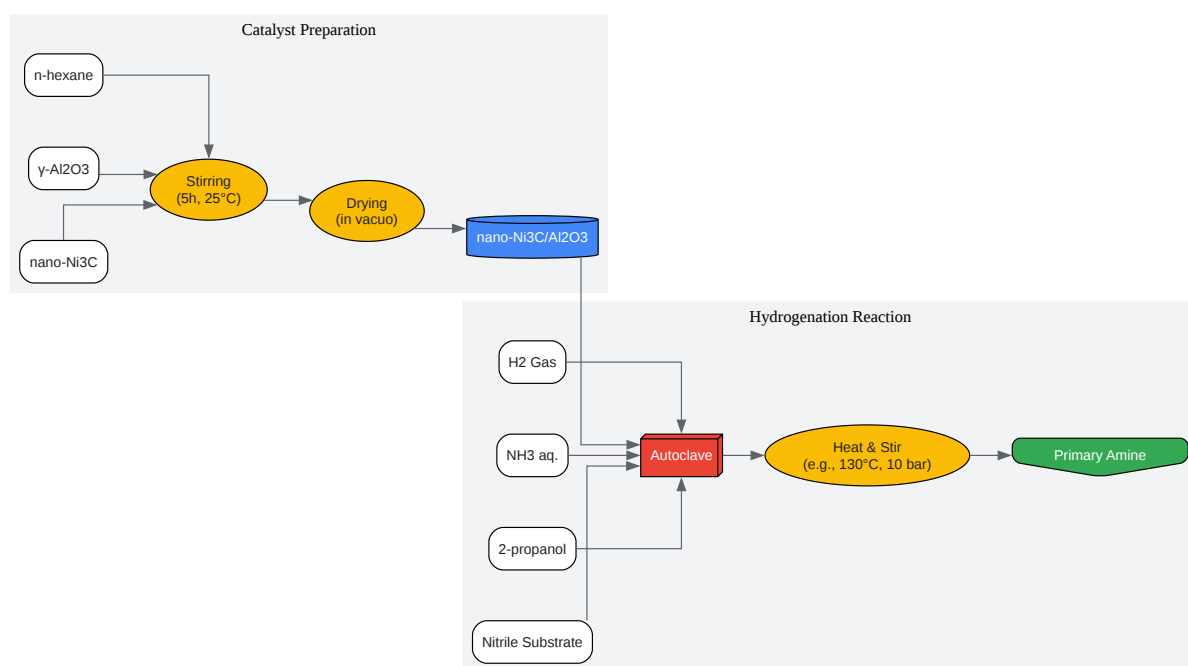
Table 2: Substrate Scope for the Hydrogenation of Various Nitriles using nano-Ni₃C/Al₂O₃

Substrate	Product	H2 Pressure (bar)	Time (h)	Temperature (°C)	Yield (%)
Benzonitrile	Benzylamine	1	6	130	95
4-Methoxybenzonitrile	4-Methoxybenzylamine	1	3	130	92
4-Chlorobenzonitrile	4-Chlorobenzylamine	40	6	130	85
1,4-Dicyanobenzene	1,4-Bis(aminomethyl)benzene	40	12	150	79[4]
Adiponitrile	1,6-Hexanediamine	40	12	150	88

Data extracted from supplementary information of cited literature where available.[2][4]

Visualizations

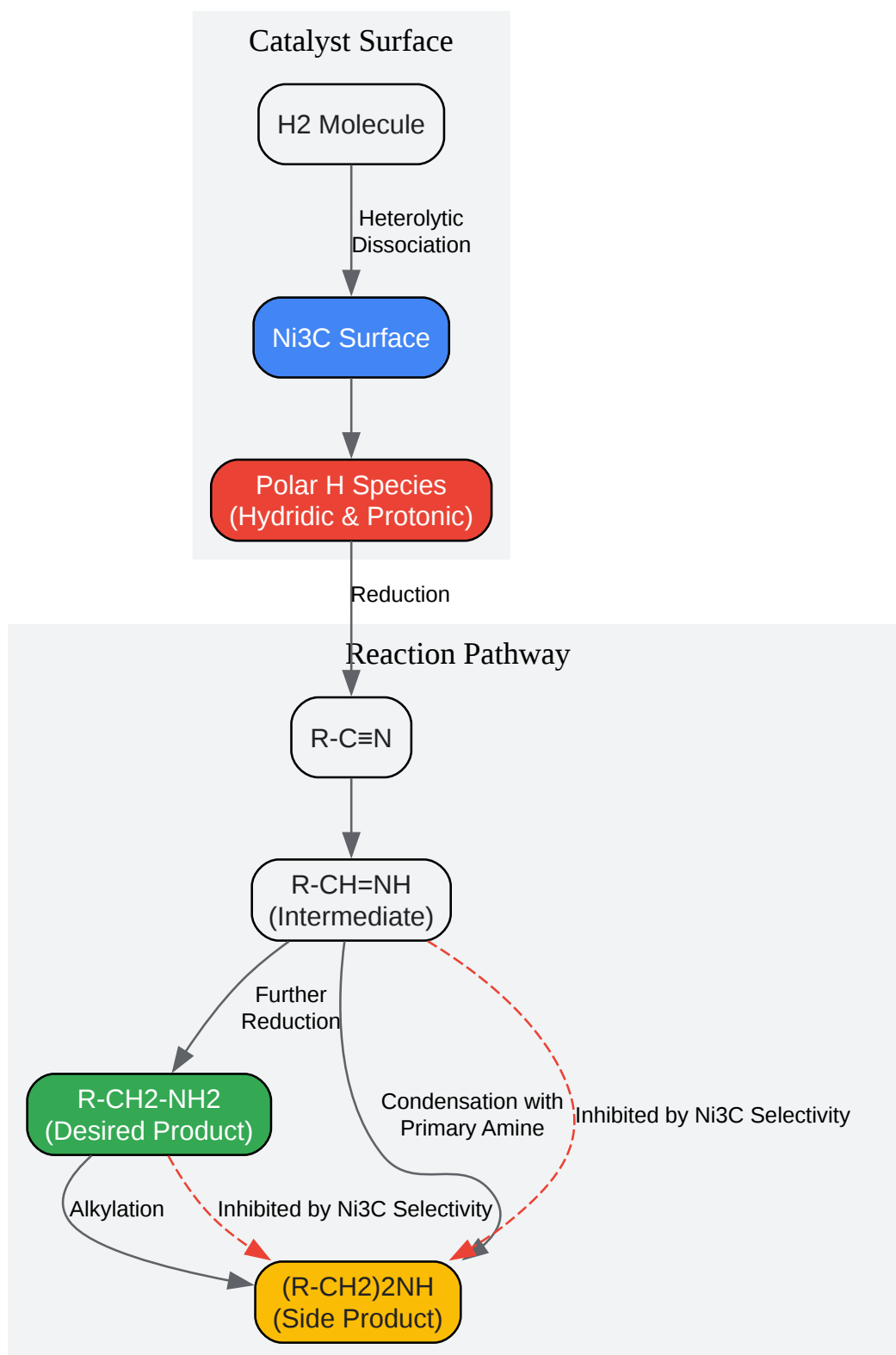
Experimental Workflow for Nitrile Hydrogenation



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Caption: Workflow for catalyst preparation and nitrile hydrogenation.

Logical Relationship in Selective Hydrogenation



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Caption: Proposed mechanism and selectivity of Ni₃C catalysts.

References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. ir.library.osaka-u.ac.jp \[ir.library.osaka-u.ac.jp\]](#)
- [3. Nickel Carbide Nanoparticle Catalyst for Selective Hydrogenation of Nitriles to Primary Amines - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
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